

# Technical Guide: Synthesis and Characterization of 2-(Allylthio)propanoic Acid

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## Compound of Interest

Compound Name: 2-(Allylthio)propanoic acid

CAS No.: 54680-83-0

Cat. No.: B1280510

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## Executive Summary

**2-(Allylthio)propanoic acid** is a functionalized carboxylic acid featuring a thioether linkage and a terminal alkene. It serves as a critical intermediate in the synthesis of sulfur-containing flavor compounds (imparting garlic, onion, and roasted notes) and acts as a building block for pharmaceutical scaffolds requiring allyl-sulfide moieties.

This guide prioritizes the Nucleophilic Substitution Route using 2-mercaptopropanoic acid (thiolactic acid) and allyl bromide. This pathway is selected over the alternative (allyl mercaptan + 2-chloropropanoic acid) to minimize the handling of highly volatile and noxious allyl mercaptan, thereby enhancing laboratory safety without compromising yield.

## Chemical Profile & Properties[1][2][3][4][5][6][7][8]

| Property          | Data                                                                                                                                                 |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 2-(Prop-2-en-1-ylsulfanyl)propanoic acid                                                                                                             |
| CAS Number        | 54680-83-0                                                                                                                                           |
| Molecular Formula | C <sub>6</sub> H <sub>10</sub> O <sub>2</sub> S                                                                                                      |
| Molecular Weight  | 146.21 g/mol                                                                                                                                         |
| Appearance        | Colorless to pale yellow oil                                                                                                                         |
| Density           | ~1.11 g/cm <sup>3</sup>                                                                                                                              |
| Boiling Point     | ~125°C (at 15 mmHg) / 243°C (at 760 mmHg, extrapolated)                                                                                              |
| Solubility        | Soluble in ethanol, ether, DCM; slightly soluble in water                                                                                            |
| Chirality         | Contains one stereocenter at C2. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a><br>Synthesis yields a racemate (±). |

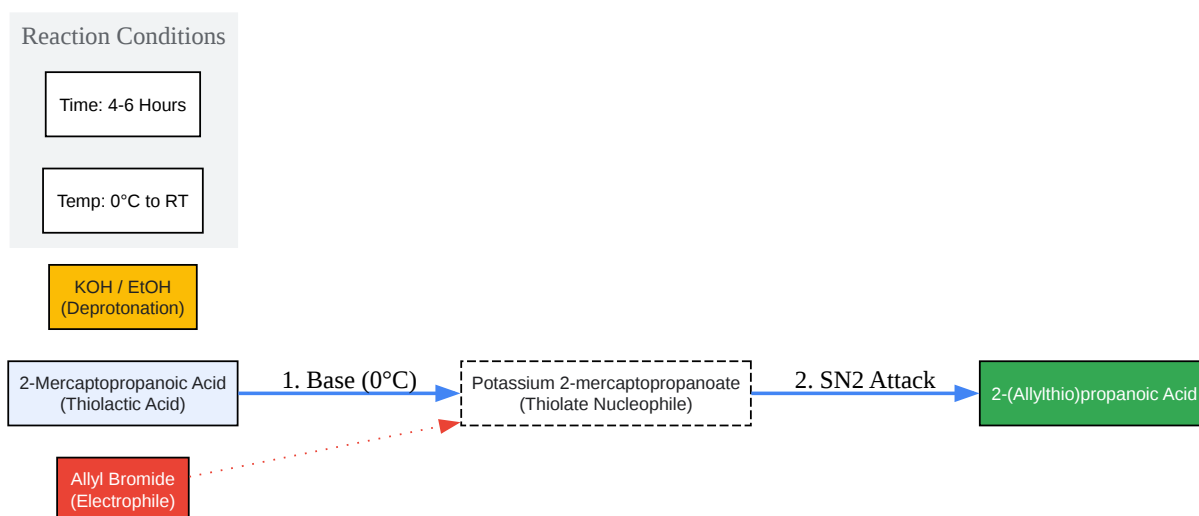
## Retrosynthetic Analysis & Strategy

The synthesis relies on an SN2 nucleophilic substitution. Two primary disconnections are possible:

- Path A (Recommended): Alkylation of 2-mercaptopropanoic acid with allyl bromide.
- Path B: Alkylation of allyl mercaptan with 2-chloropropanoic acid.

Selection Logic: Path A is superior for bench-scale synthesis. 2-Mercaptopropanoic acid is a liquid with a manageable vapor pressure compared to allyl mercaptan, which is extremely volatile and possesses an overwhelming stench. Path A allows for the generation of the nucleophile (thiolate) in situ, reducing exposure hazards.

## Reaction Pathway Diagram



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Caption: SN2 pathway utilizing thiolactic acid as the nucleophilic scaffold.

## Experimental Protocol: Synthesis of 2-(Allylthio)propanoic Acid

Safety Warning: Allyl bromide is a lachrymator and toxic. Thiolactic acid has a strong disagreeable odor. All operations must be performed in a fume hood. Bleach solution should be available to neutralize sulfur spills.

### Materials

- 2-Mercaptopropanoic acid (Thiolactic acid): 10.6 g (100 mmol)
- Allyl Bromide: 12.1 g (100 mmol)
- Potassium Hydroxide (KOH): 11.2 g (200 mmol)
- Ethanol (95%): 100 mL

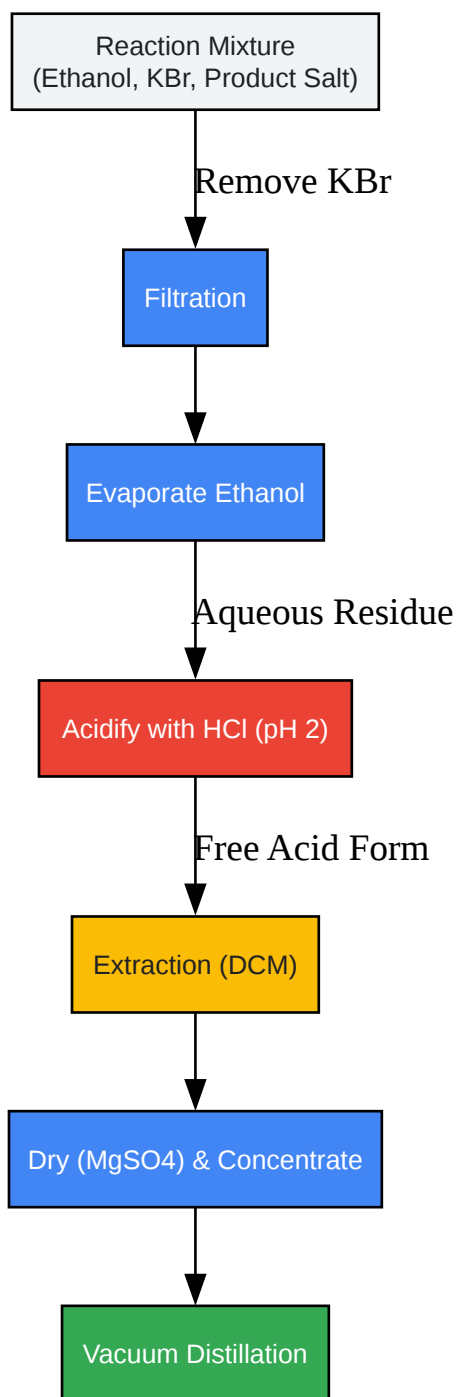
- Hydrochloric Acid (1M): For acidification
- Dichloromethane (DCM): For extraction

## Step-by-Step Methodology

- Preparation of Thiolate (0 - 15 min):
  - Dissolve 11.2 g of KOH in 100 mL of ethanol in a 250 mL round-bottom flask equipped with a magnetic stir bar.
  - Cool the solution to 0°C using an ice bath.
  - Add 10.6 g of 2-mercaptopropanoic acid dropwise over 10 minutes. The solution may warm slightly; maintain <5°C. Rationale: Two equivalents of base are used—one to neutralize the carboxylic acid and one to deprotonate the thiol.
- Alkylation (15 min - 4 hours):
  - Add 12.1 g of allyl bromide dropwise to the cold mixture.
  - Remove the ice bath and allow the reaction to warm to room temperature.
  - Stir vigorously for 4 hours. A white precipitate (KBr) will form.
  - Monitoring: Check reaction progress via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1). The thiol spot should disappear.
- Workup & Isolation:
  - Filter off the KBr salt and rinse the filter cake with a small amount of ethanol.
  - Concentrate the filtrate under reduced pressure (Rotavap) to remove most of the ethanol.
  - Dilute the residue with 50 mL water.
  - Acidification: Cool the aqueous solution to 0°C and slowly acidify to pH ~2 using 1M HCl. Caution: This regenerates the free acid form.

- Extract the aqueous layer with Dichloromethane (3 x 50 mL).
- Combine organic layers, wash with brine (50 mL), and dry over anhydrous  $\text{MgSO}_4$ .
- Purification:
  - Filter the drying agent and evaporate the solvent.
  - Distillation: Purify the crude oil via vacuum distillation. Collect the fraction boiling at  $\sim 125^\circ\text{C}$  (15 mmHg).
  - Yield: Expected yield is 75-85%.

## Purification Workflow Diagram



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Caption: Isolation and purification logic flow.

## Characterization Suite

Validation of the product structure is achieved through NMR and IR spectroscopy.

## Nuclear Magnetic Resonance (NMR)[9][11][12]

- Solvent:  $\text{CDCl}_3$
- $^1\text{H}$  NMR (400 MHz):
  - $\delta$  11.0 (s, 1H):  $-\text{COOH}$  (Broad singlet, exchangeable).
  - $\delta$  5.7-5.9 (m, 1H):  $-\text{CH=}$  (Allylic vinyl proton).
  - $\delta$  5.1-5.3 (m, 2H):  $=\text{CH}_2$  (Terminal alkene protons).
  - $\delta$  3.4 (q,  $J=7$  Hz, 1H):  $-\text{CH}(\text{CH}_3)-$  (Alpha-proton).
  - $\delta$  3.2 (d,  $J=7$  Hz, 2H):  $-\text{S}-\text{CH}_2-$  (Allylic methylene).
  - $\delta$  1.45 (d,  $J=7$  Hz, 3H):  $-\text{CH}_3$  (Methyl group).

## Infrared Spectroscopy (FT-IR)

- $3300\text{-}2500\text{ cm}^{-1}$ : O-H stretch (Broad, carboxylic acid dimer).
- $1715\text{ cm}^{-1}$ : C=O stretch (Strong, carbonyl).
- $1635\text{ cm}^{-1}$ : C=C stretch (Weak, alkene).
- $1240\text{ cm}^{-1}$ : C-O stretch.
- $600\text{-}800\text{ cm}^{-1}$ : C-S stretch (Characteristic thioether).

## Applications & Significance

- Flavor Chemistry: Used at ppm levels to reconstitute roasted garlic and onion profiles. The allyl-thio moiety is crucial for the "pungent" sensory trigger.
- Pharmaceuticals: Serves as a precursor for substituted dihydro-thiophenes and as a side-chain donor in penicillin derivatives.

- Polymer Science: The terminal alkene allows this molecule to act as a chain transfer agent or functional monomer in radical polymerization (RAFT agents).

## References

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